

using Lithium 1-pentynyl- as a catalyst in organic synthesis

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Lithium, 1-pentynyl-

CAS No.: 18643-50-0

Cat. No.: S8807662

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Fundamental Properties and Handling of Lithium 1-pentynyl-

Lithium 1-pentynyl- is an organolithium compound featuring a pentyl carbon chain terminated with a lithium acetylide group. Its fundamental characteristics are summarized in the table below.

Property	Specification
CAS Number	18643-50-0 [1]
Molecular Formula	C ₅ H ₇ Li [1]
Molecular Weight	74.1 g/mol [1]
IUPAC Name	lithium;pent-1-yne [1]
Canonical SMILES	CCCC#[C-].[Li+] [1]
Appearance	Information not available in search results

Property	Specification
Storage & Handling	Highly air- and moisture-sensitive; must be handled under inert atmosphere (e.g., argon or nitrogen) [1].

Synthesis Protocols

Lithium 1-pentynyl- is typically not isolated but generated in situ for immediate use. The following are two common and reliable synthesis methods.

Protocol 1: Direct Lithiation of 1-Pentyne

This is a classical and widely employed route that capitalizes on the relatively acidic terminal alkyne hydrogen [1].

- **Reaction:** 1-Pentyne + *n*-Butyllithium → Lithium 1-pentynyl- + *n*-Butane
- **Reagents:**
 - **1-Pentyne** (terminal alkyne, commercially available)
 - *n*-Butyllithium (1.0-1.1 equiv., commercially available as a solution in hexanes) [1]
 - **Solvent:** Anhydrous and oxygen-free **Tetrahydrofuran (THF)** or **Diethyl Ether** [1]
- **Procedure:**
 - Flame-dry and purge a round-bottom flask with inert gas (argon/nitrogen).
 - Add the anhydrous solvent and cool the reaction mixture to between **-78°C to 0°C** (lower temperatures favor selectivity and stability) [1].
 - Add 1-pentyne to the reaction vessel with stirring.
 - Slowly add the *n*-Butyllithium solution dropwise via syringe. The reaction is generally rapid and exothermic [1].
 - Stir the reaction mixture for **10-30 minutes** at the maintained low temperature. Completion is typically observed within this time [1].
- **Workup:** The resulting Lithium 1-pentynyl- is highly reactive and is typically used directly in the next synthetic step without isolation. It can be quenched in situ with an electrophile [1].
- **Typical Yield:** **80–95%** (Dependent on the purity of reagents and rigorous exclusion of air and moisture) [1].

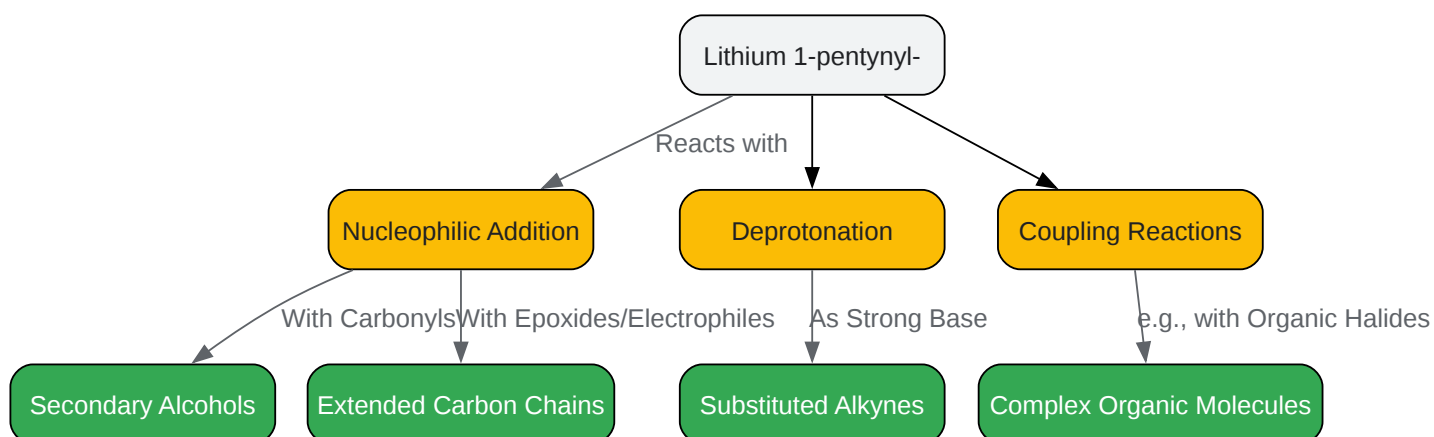
Protocol 2: Direct Lithium Insertion

An alternative method involves reacting lithium metal directly with 1-pentyne [1].

- **Reaction:** 1-Pentyne + Lithium Metal → Lithium 1-pentynyl-
- **Reagents:** 1-Pentyne, Lithium metal wire or chips (often sandblasted or freshly cut to activate), anhydrous THF or Diethyl Ether.
- **Procedure:**
 - Set up a flame-dried flask under an inert atmosphere.
 - Add the solvent and activated lithium metal.
 - Add 1-pentyne with vigorous stirring. The reaction may require slightly higher temperatures or longer times compared to the *n*-BuLi method.
- **Note:** This method can be less consistent than the transmetalation route with *n*-BuLi due to potential passivation of the lithium metal surface [1].

Application in Synthetic Transformations

While not a catalyst, Lithium 1-pentynyl- serves as a crucial carbon nucleophile building block. The following workflow diagrams its common applications.



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Protocol 3: Nucleophilic Addition to Aldehydes/Ketones

This reaction is a cornerstone for creating secondary or tertiary alcohols bearing an alkyne functionality [1].

- **Reaction:** Lithium 1-pentynyl- + $R_1R_2C=O \rightarrow R_1R_2(CCCC\#CH)COLi^+ \rightarrow$ (after hydrolysis) $R_1R_2(CCCC\#CH)COH$
- **Reagents:**
 - In situ generated Lithium 1-pentynyl- (1.0 equiv.)
 - Aldehyde or Ketone (1.0 equiv., dissolved in anhydrous THF)
- **Procedure:**
 - Generate Lithium 1-pentynyl- according to **Protocol 1** in THF at -78°C .
 - In a separate flask, dissolve the carbonyl compound in anhydrous THF.
 - Slowly add the carbonyl solution to the stirred, cold organolithium solution.
 - After complete addition, allow the reaction to warm slowly to room temperature and stir for 1-12 hours (monitor by TLC/GC).
 - Quench the reaction by careful addition of a saturated aqueous NH_4Cl solution or water.
 - Extract the aqueous layer with ethyl acetate (3x). Combine the organic layers, dry (MgSO_4), filter, and concentrate under reduced pressure.
 - Purify the crude product (the propargylic alcohol) by flash chromatography.

Solvent-Dependent Optimization

The choice of solvent profoundly influences the reagent's aggregation state and reactivity [1].

Solvent	Aggregation State	Reactivity	Notes
Diethyl Ether	Dimeric/Tetrameric [1]	Moderate [1]	Classical choice, less reactive [1]
Tetrahydrofuran (THF)	Monomeric/Dimeric [1]	High [1]	Promotes higher reactivity; must be freshly distilled to remove peroxides [1]

Critical Safety and Stability Considerations

- **Air-free Techniques:** All manipulations **must** be performed under an inert atmosphere (argon or nitrogen) using standard Schlenk line or glovebox techniques [1] [2].
- **Moisture Exclusion:** The reagent is highly pyrophoric and moisture-sensitive. It will react violently with water and can ignite upon exposure to air [1] [3].

- **Stability:** Solutions of Lithium 1-pentynyl- are typically brown or red. It is rarely isolated as a solid and is best used immediately after preparation [1] [3].

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References

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